

Thermal Decomposition of Chloramine-B: A Technical Guide

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Compound of Interest

Compound Name: Chloramine-B

Cat. No.: B1668639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of **Chloramine-B** (sodium N-chloro-N-phenylbenzenesulfonamide). The information presented herein is synthesized from available literature to support research, safety, and drug development activities involving this compound. Due to a scarcity of detailed studies specifically on **Chloramine-B**, this guide also draws upon data from the closely related and more extensively studied compound, Chloramine-T, to infer analogous behaviors.

Overview of Thermal Stability

Chloramine-B is an organochlorine compound known for its use as a disinfectant and oxidizing agent. While stable at ambient temperatures, it undergoes decomposition upon heating, with the pathway and products being highly dependent on the presence of water. In its anhydrous form, **Chloramine-B** can decompose violently and exothermically. One report indicates explosive decomposition at 185°C[1]. The presence of water, even the water of crystallization, significantly alters the decomposition process, leading to a different set of products at lower temperatures.

Low-Temperature Decomposition in the Presence of Water

In the presence of water, **Chloramine-B** undergoes a milder decomposition at temperatures below its explosive threshold. This process involves hydrolysis and subsequent reactions.

Decomposition Products

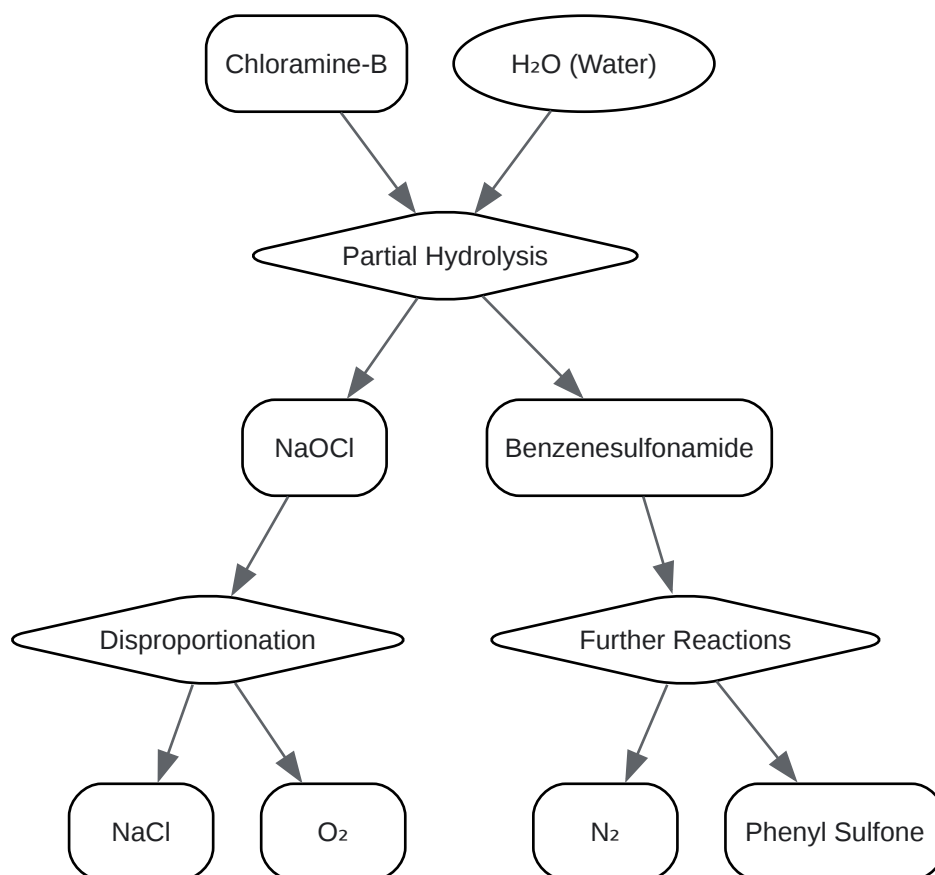
Studies on the low-temperature decomposition of **Chloramine-B** in an aqueous environment have identified the following products[2]:

- Gaseous Products:
 - Nitrogen (N₂)
 - Oxygen (O₂)
- Solid Products:
 - Phenyl Sulfone
 - Benzenesulfonamide
 - Sodium Chloride (NaCl)[2]

If the water of crystallization is allowed to escape upon heating, the formation of these products is minimal, and the remaining dehydrated solid becomes susceptible to the more violent high-temperature decomposition[2].

Proposed Low-Temperature Decomposition Pathway

The following diagram illustrates the proposed pathway for the low-temperature, water-assisted decomposition of **Chloramine-B**.



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Caption: Low-temperature decomposition of **Chloramine-B** with water.

High-Temperature Decomposition of Anhydrous Chloramine-B

When heated in a dry state, **Chloramine-B** undergoes a more energetic decomposition. The dehydrated solid is reported to undergo a violent, exothermic reaction, which can occur at temperatures as low as 70°C if given sufficient time[2]. Upon burning, the vapor phase becomes highly acidic[2].

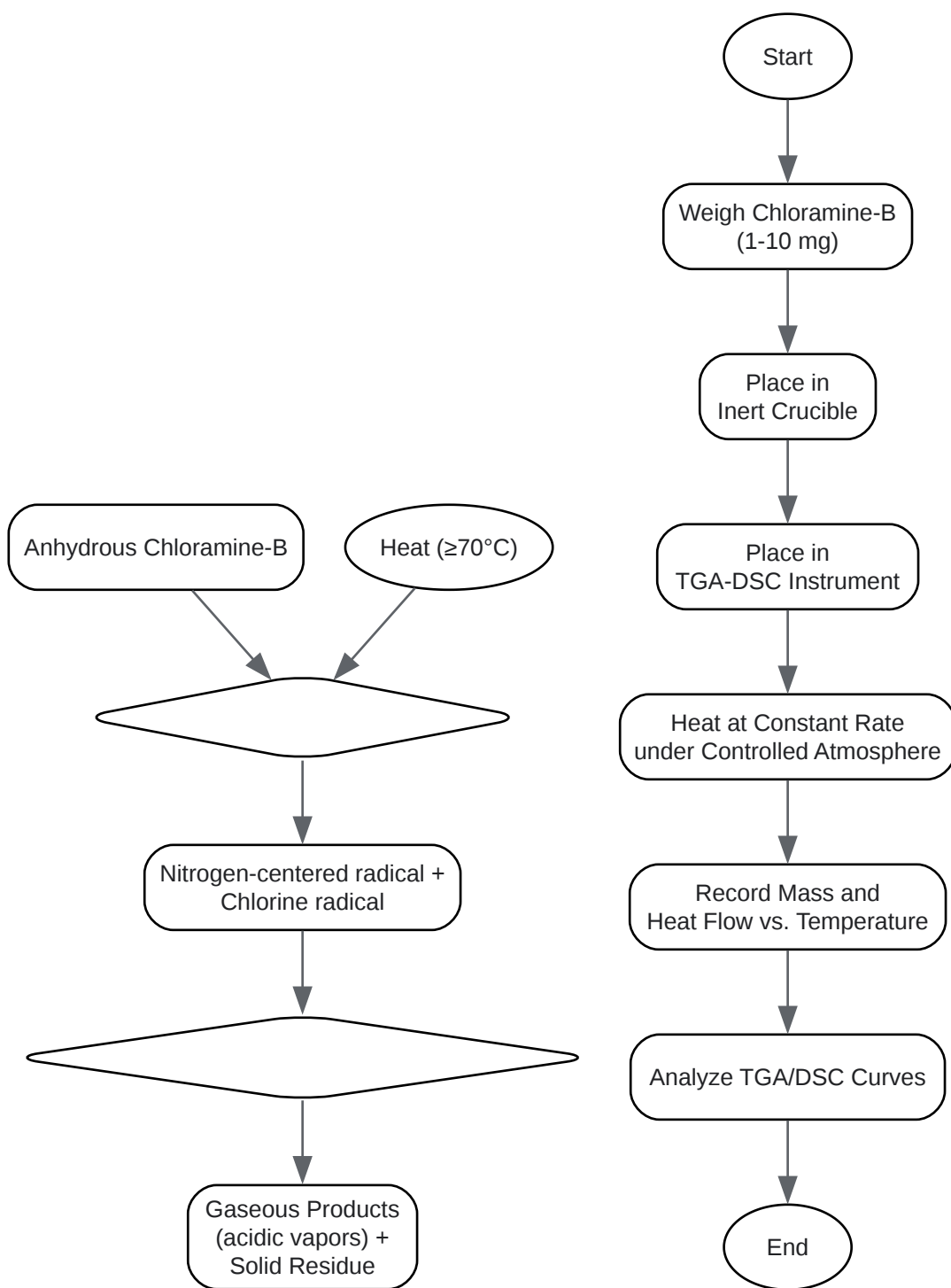
Decomposition Products

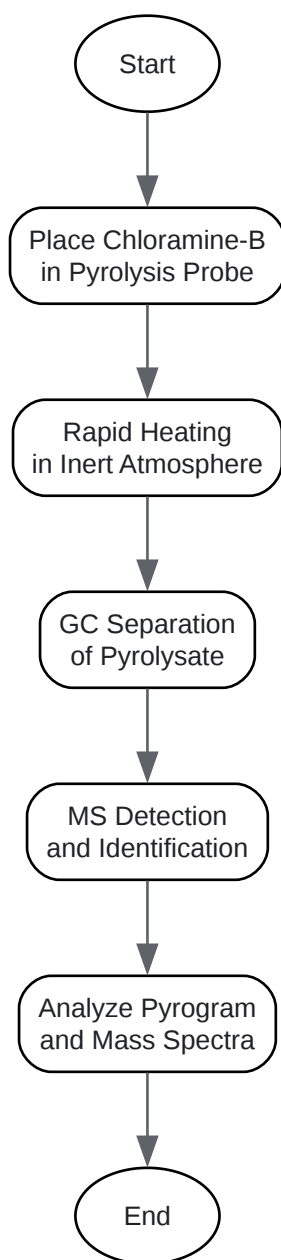
Detailed product analysis from the high-temperature decomposition of anhydrous **Chloramine-B** is not readily available in the literature. However, based on the structure of the molecule and the acidic nature of the vapors, likely products include:

- Benzenesulfonamide derivatives
- Chlorinated aromatic compounds
- Oxides of sulfur and nitrogen
- Sodium chloride

Proposed High-Temperature Decomposition Pathway

The high-temperature decomposition is likely a complex radical process. The initial step is the homolytic cleavage of the N-Cl bond, which is the weakest bond in the molecule.





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- 2. Kinetic study of the reactions between chloramine disinfectants and hydrogen peroxide: Temperature dependence and reaction mechanism - PMC [pmc.ncbi.nlm.nih.gov]
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